

Safety and handling precautions for Acid Brown 14

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Compound of Interest

Compound Name: Acid Brown 14

Cat. No.: B1668934

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An In-depth Technical Guide to the Safety and Handling of Acid Brown 14

For researchers, scientists, and drug development professionals, a thorough understanding of the safety and handling precautions for all laboratory chemicals is paramount. This guide provides a comprehensive overview of the safety protocols and technical data for **Acid Brown 14** (C.I. 20195), a versatile azo dye.

Chemical and Physical Properties

A clear understanding of the physical and chemical properties of a substance is the foundation of its safe handling. **Acid Brown 14** is a red-brown powder with the following characteristics^[1]^[2]^[3]:

Property	Value	Source(s)
Molecular Formula	C ₂₆ H ₁₆ N ₄ Na ₂ O ₈ S ₂	[1] [2] [3] [4] [5] [6]
Molecular Weight	622.54 g/mol	[1] [2] [3]
CAS Number	5850-16-8	[2] [3] [4] [5] [6] [7]
Appearance	Red-brown powder	[1] [2] [3]
pH	7.5	[2]
Water Solubility	1.55 g/L at 20°C	[1]
Vapor Pressure	0.001 Pa at 25°C	[1]
Density	1.744 g/cm ³ at 20°C	[1]
Storage Temperature	Room Temperature	[1] [6]

Toxicological Data

The toxicological profile of **Acid Brown 14** indicates moderate toxicity, though comprehensive data is not always available or consistent across all sources. Prolonged exposure may lead to skin sensitization or irritation, and inhalation of dust can cause respiratory discomfort[\[8\]](#).

Test	Result	Species	Source(s)
Acute Oral Toxicity (LD50)	> 2000 mg/kg	Rat	[7]
Skin Corrosion/Irritation	No data available; may cause irritation in sensitive individuals. Prolonged or repeated contact may cause skin irritation.	Rabbit; Human	[2][4][7]
Serious Eye Damage/Irritation	No data available; dust may cause irritation and inflammation.	Rabbit	[2][4][7]
Respiratory or Skin Sensitization	No data available	[4][7]	
Germ Cell Mutagenicity	No data available; mutagenicity data reported.	[2][4]	
Carcinogenicity	No conclusive evidence. Not listed by IARC or NTP.	[4][8]	
Reproductive Toxicity	No data available	[4]	
Specific Target Organ Toxicity (Single Exposure)	No data available; may cause irritation of the respiratory tract.	[2][4]	
Specific Target Organ Toxicity (Repeated Exposure)	No data available	[4]	

Note: The statement "mutagenicity data reported" suggests that studies have been conducted, but the results are not specified in the provided source[2].

Experimental Protocols

Detailed experimental protocols for the toxicological data cited are not publicly available.

However, the methodologies for such tests generally follow standardized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD).

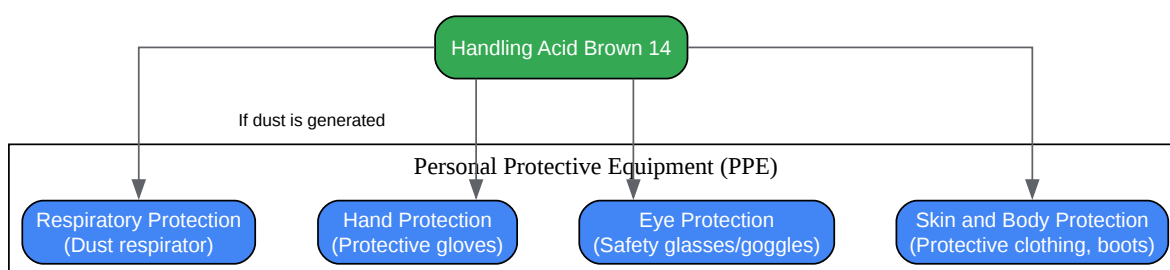
- **Acute Oral Toxicity (LD50):** This test typically involves the administration of the substance to a group of fasted animals (often rats) in graduated doses. The animals are observed for a set period (e.g., 14 days) for signs of toxicity and mortality. The LD50 is the statistically estimated dose that would be lethal to 50% of the animals.
- **Skin and Eye Irritation:** These tests usually involve applying the substance to the skin or into the eye of a test animal (commonly rabbits) and observing for signs of irritation, such as redness, swelling, and inflammation over a specific duration.

Safety and Handling Precautions

Proper handling and storage are crucial to minimize the risks associated with **Acid Brown 14**.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is essential when handling **Acid Brown 14**.



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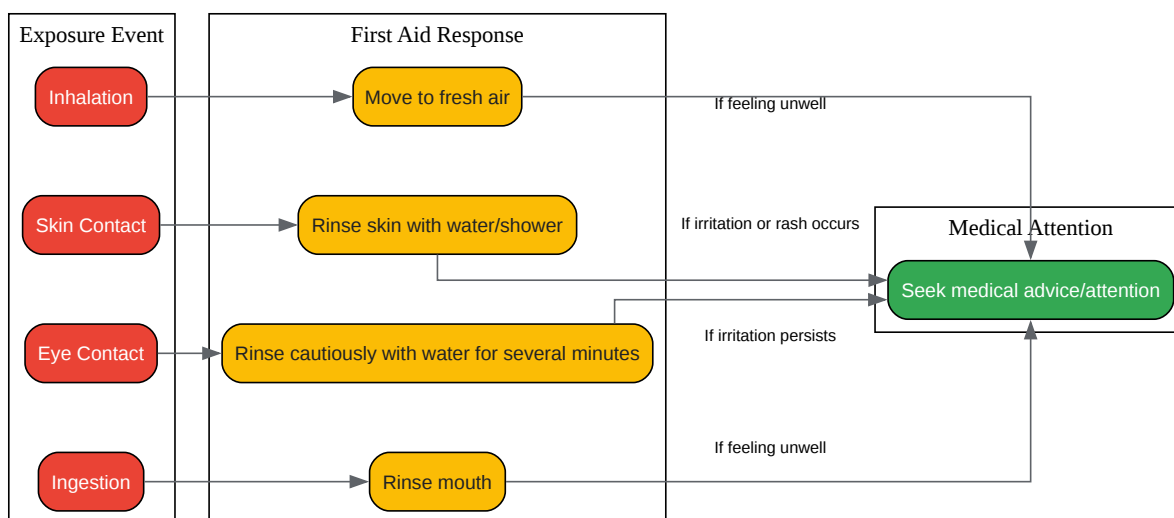
Caption: Recommended Personal Protective Equipment for handling **Acid Brown 14**.

Handling and Storage

- Handling: Always handle **Acid Brown 14** in a well-ventilated area, preferably in a chemical fume hood, to minimize dust generation and accumulation[2][4]. Avoid contact with skin, eyes, and clothing[2][4]. After handling, wash hands and face thoroughly[4].
- Storage: Store in a cool, dry, and dark place in a tightly closed container[2][4]. Keep away from incompatible materials such as strong oxidizing and reducing agents[2][7].

Emergency Procedures

In the event of exposure or a spill, follow these first-aid and emergency measures.



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Caption: First aid procedures for exposure to **Acid Brown 14**.

- Inhalation: If inhaled, move the victim to fresh air and keep them at rest in a comfortable breathing position. Seek medical attention if you feel unwell[4].
- Skin Contact: Remove all contaminated clothing immediately. Rinse the affected skin with plenty of water or shower. If skin irritation or a rash occurs, seek medical advice[4].
- Eye Contact: Rinse the eyes cautiously with water for several minutes. If present, remove contact lenses if it is easy to do so. Continue rinsing. If eye irritation persists, get medical attention[4].
- Ingestion: If swallowed, rinse the mouth. Seek medical advice if you feel unwell[4].
- Spills: In case of a spill, clean it up immediately, observing all precautions outlined in the PPE section. Avoid generating dust. Vacuum or sweep up the material and place it into a suitable container for disposal[2].

Disposal Considerations

Dispose of **Acid Brown 14** and its containers in accordance with local, regional, and national regulations. Chemical waste generators must determine if a discarded chemical is classified as hazardous waste[2]. Recommended disposal methods, in order of preference, are recycling or reworking if feasible, incineration at an authorized facility, or treatment at an approved waste treatment facility[7].

Stability and Reactivity

Acid Brown 14 is stable under normal temperatures and pressures[2]. However, it is incompatible with strong oxidizing and reducing agents[2][7]. Hazardous decomposition products may include irritating and toxic fumes and gases during a fire[2]. Hazardous polymerization will not occur[2].

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